

A Technical Guide to the Physicochemical Properties of 1-Hydroxypyrene-d9

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Compound of Interest

Compound Name: 1-Hydroxypyrene-d9

Cat. No.: B016599

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This document provides an in-depth overview of the core physicochemical properties of **1-Hydroxypyrene-d9**, a deuterated stable isotope-labeled analog of 1-Hydroxypyrene. It is primarily utilized as an internal standard for the quantitative analysis of its non-labeled counterpart in various biological matrices, most notably in urine as a biomarker for exposure to polycyclic aromatic hydrocarbons (PAHs).^{[1][2]}

Core Physicochemical Properties

The essential physicochemical characteristics of **1-Hydroxypyrene-d9** are summarized below. These properties are critical for its application in analytical chemistry, particularly in mass spectrometry-based methods where a distinct mass shift from the endogenous analyte is required for accurate quantification.

Property	Value
Chemical Name	2,3,4,5,6,7,8,9,10-nonadeuteriopyren-1-ol
Synonyms	1-Pyren-2,3,4,5,6,7,8,9,10-d9-ol, 1-Pyrenol-d9
CAS Number	132603-37-3
Molecular Formula	C ₁₆ HD ₉ O
Molecular Weight	227.31 g/mol
Accurate Mass	227.1297
Appearance	White to Beige Solid
Purity	Typically >95% (as determined by HPLC)[3]
Isotopic Purity	Isotopic Purity: 98%
Storage Temperature	+4°C[3]
Unlabeled CAS Number	5315-79-7[3]

Structural and Identifier Information

Identifier	Value
InChI	InChI=1S/C16H10O/c17-14-9-7-12-5-4-10-2-1-3-11-6-8-13(14)16(12)15(10)11/h1-9,17H/i1D,2D,3D,4D,5D,6D,7D,8D,9D[3]
SMILES	[2H]c1c([2H])c2c([2H])c([2H])c3c([2H])c([2H])c(O)c4c([2H])c([2H])c(c1[2H])c2c34[3]

Experimental Protocols

The protocols described below are fundamental to the quality control and application of **1-Hydroxypyrene-d9** as an analytical standard.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method outlines a general procedure for assessing the chemical purity of **1-Hydroxypyrene-d9**.

Objective: To separate and quantify **1-Hydroxypyrene-d9** from any non-deuterated or other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV-Visible or fluorescence detector.
- Column: A reverse-phase C18 column (e.g., 150 x 4.6 mm, 5 µm particle size) is typically used.[\[4\]](#)
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water is common. A typical isocratic elution might use a 70:30 (v/v) mixture of acetonitrile and water.[\[5\]](#)
- Flow Rate: Approximately 0.8 to 1.2 mL/min.[\[4\]](#)[\[6\]](#)
- Detection: Fluorescence detection is highly sensitive for this compound. Excitation and emission wavelengths are set to approximately 242 nm and 388 nm, respectively.
- Procedure:
 - A standard solution of **1-Hydroxypyrene-d9** is prepared in a suitable solvent like acetonitrile or methanol.
 - The solution is injected into the HPLC system.
 - The chromatogram is recorded, and the peak area of **1-Hydroxypyrene-d9** is measured.
 - Purity is calculated by dividing the main peak area by the total area of all peaks detected in the chromatogram.

Quantification of 1-Hydroxypyrene in Urine using Isotope Dilution LC-MS/MS

This protocol details the use of **1-Hydroxypyrene-d9** as an internal standard for the biomonitoring of PAH exposure.

Objective: To accurately measure the concentration of 1-Hydroxypyrene in a biological matrix (urine) using **1-Hydroxypyrene-d9** for internal calibration.

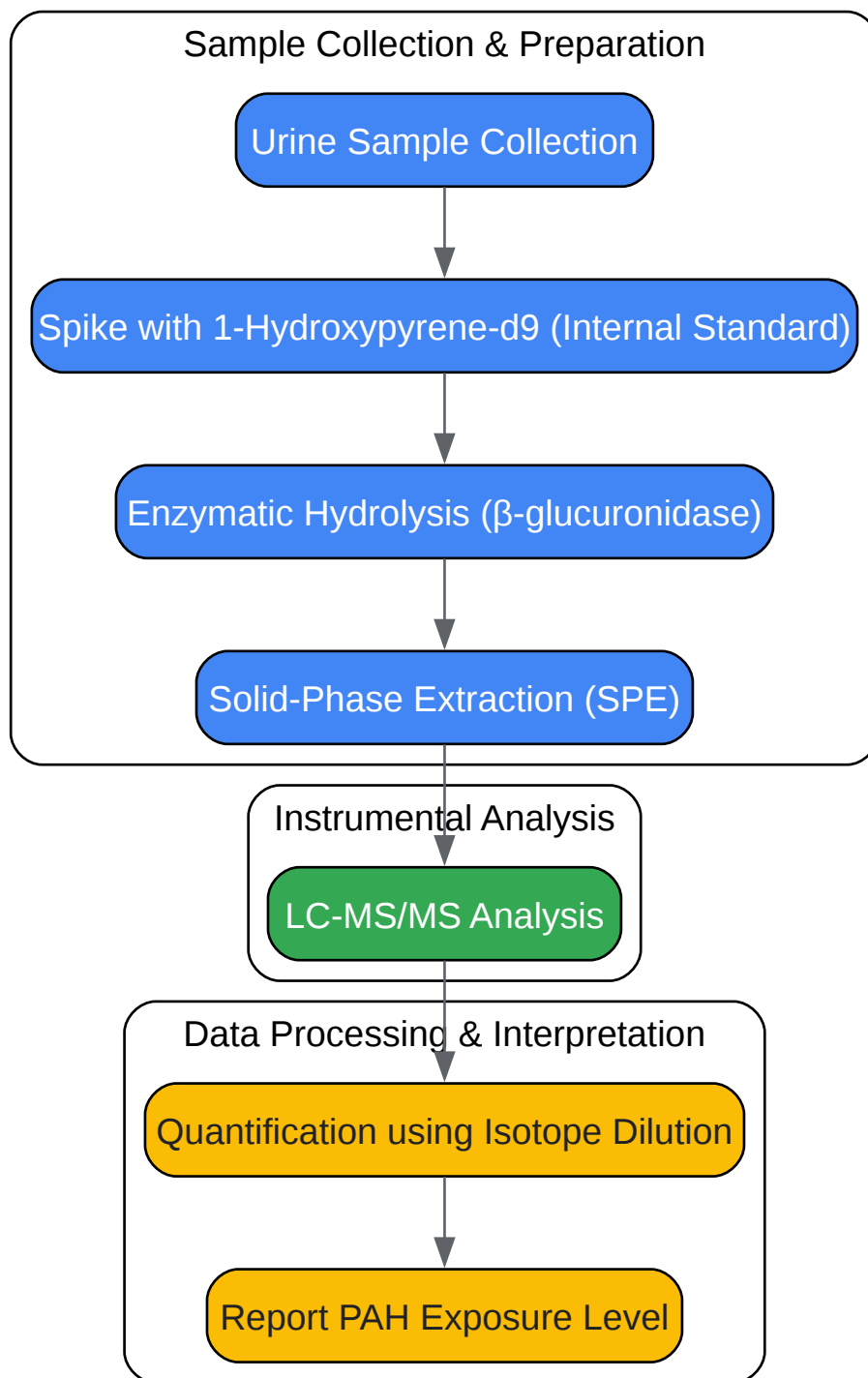
Methodology:

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Sample Preparation:
 - A known amount of **1-Hydroxypyrene-d9** internal standard working solution is spiked into a measured volume of urine.[\[1\]](#)
 - Since 1-Hydroxypyrene is excreted primarily as glucuronide and sulfate conjugates, enzymatic hydrolysis is required.[\[7\]](#) The urine sample is treated with β -glucuronidase/arylsulfatase to deconjugate the metabolites.[\[8\]](#)
 - The hydrolyzed sample is then subjected to a sample cleanup and concentration step, typically solid-phase extraction (SPE) using a C18 cartridge.[\[2\]](#)
 - The analyte is eluted from the SPE cartridge with a solvent like methanol, evaporated to dryness, and reconstituted in the mobile phase for injection.[\[9\]](#)
- LC Separation: Similar to the purity analysis, a C18 column is used to chromatographically separate 1-Hydroxypyrene from other matrix components.
- MS/MS Detection:
 - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode.
 - Specific precursor-to-product ion transitions are monitored for both 1-Hydroxypyrene and the **1-Hydroxypyrene-d9** internal standard.
 - The concentration of 1-Hydroxypyrene in the original sample is calculated by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Visualizations: Workflows and Pathways

Biomonitoring Workflow

The following diagram illustrates the typical workflow for using **1-Hydroxypyrene-d9** in a clinical or research setting to assess PAH exposure.

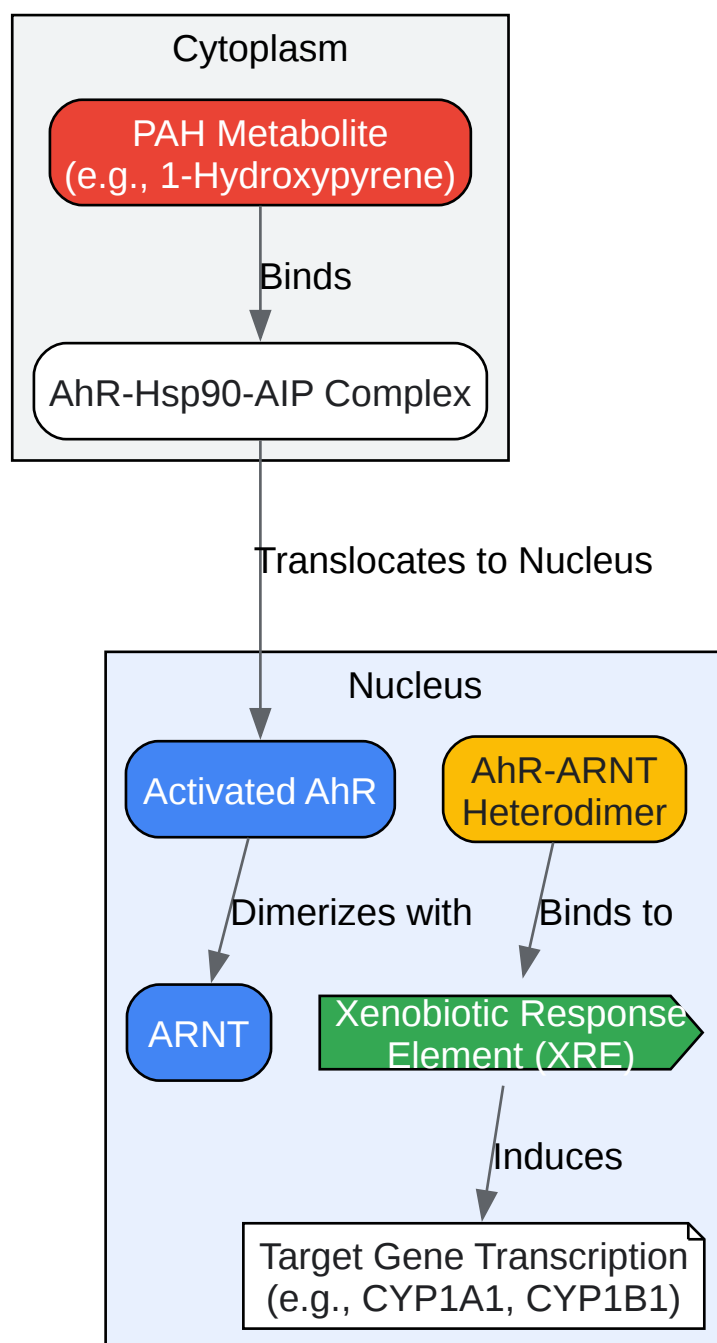


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Caption: Workflow for urinary 1-Hydroxypyrene analysis.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

1-Hydroxypyrene, the analyte measured using **1-Hydroxypyrene-d9**, is an agonist of the Aryl Hydrocarbon Receptor (AhR). This pathway is central to the toxicological effects of PAHs.



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Caption: Simplified Aryl Hydrocarbon Receptor (AhR) pathway.

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References

- 1. Development of a Method to Detect Three Monohydroxylated Polycyclic Aromatic Hydrocarbons in Human Urine by Liquid Chromatographic Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Determination of 1-hydroxypyrene in human urine by high-performance liquid chromatography with fluorescence detection using a deuterated internal standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 1-Hydroxypyrene-d9 | CAS 132603-37-3 | LGC Standards [lgcstandards.com]
- 4. Urinary 1-Hydroxypyrene as a Biomarker to Carcinogenic Polycyclic Aromatic Hydrocarbon Exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Determination of 1-hydroxypyrene in human urine by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cejsh.icm.edu.pl [cejsh.icm.edu.pl]
- 7. Identification of 1-hydroxypyrene glucuronide as a major pyrene metabolite in human urine by synchronous fluorescence spectroscopy and gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. pjmhsonline.com [pjmhsonline.com]
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